

cyazofamid extraction solvent optimization

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Compound Focus: Cyazofamid

CAS No.: 120116-88-3

Cat. No.: S633182

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Cyazofamid Properties and Solubility

Understanding the basic physical and chemical properties of **cyazofamid** is fundamental for method development. The table below summarizes key data [1] [2].

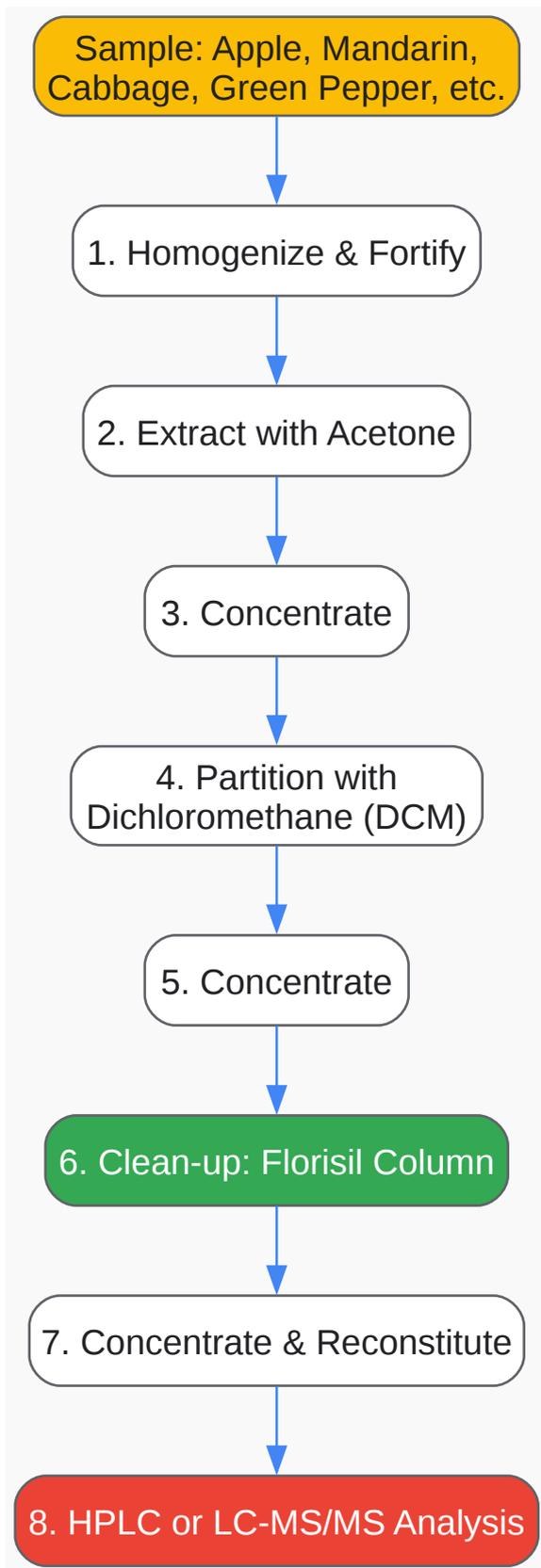
Property	Value / Description
Chemical Name	4-Chloro-2-cyano-N,N-dimethyl-5-(4-methylphenyl)-1H-imidazole-1-sulfonamide [1]
CAS RN	120116-88-3 [1]
Molecular Formula	C ₁₃ H ₁₃ ClN ₄ O ₂ S [1]
Molecular Weight	324.78 g/mol [1]
Appearance	White to almost white powder to crystal [1]
Melting Point	154.0 to 158.0 °C [1]
Water Solubility	0.107 mg/L at 20 °C (Insoluble) [1]

The table below lists solvents in which **cyazofamid** is soluble, which is crucial for choosing extraction and reconstitution solvents [1] [2].

Solvent	Solubility
Acetone	Soluble [3]
Dichloromethane	Soluble [3]
Dimethylformamide (DMF)	Soluble (15 mg/mL) [2]
Dimethyl Sulfoxide (DMSO)	Soluble (10 mg/mL) [2]
Ethyl Acetate	Used in clean-up mobile phase [3]
n-Hexane	Used in clean-up mobile phase [3]

Established Extraction and Clean-up Workflow

The following diagram illustrates a validated sample preparation workflow for determining **cyazofamid** residues in various crops [3]:



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This method has been successfully applied to crops like apple, mandarin, Korean cabbage, green pepper, potato, and soybean, showing **recoveries between 75.3% and 98.5%** with coefficients of variation under 10%, which meets standard validation criteria [3].

Analytical HPLC Conditions

For the final analysis, here are two referenced HPLC conditions you can use as a starting point.

Method 1: Multi-purpose Analysis [4]

- **Column:** Agilent HC-C18
- **Detection:** UV at 215 nm
- **Reported Performance:** This method achieved an **average recovery of 99.64%** [4].

Method 2: Alternative Separation [5]

- **Column:** Newcrom R1 (a reverse-phase column with low silanol activity)
- **Mobile Phase:** Acetonitrile/Water/Phosphoric Acid
- **MS Compatibility:** Replace phosphoric acid with formic acid for LC-MS applications.
- **Scalability:** This method is noted as being scalable for preparative isolation of impurities [5].

Frequently Asked Questions

Q1: What is a common clean-up technique for cyazofamid in complex food matrices? A1: A **Florisil solid-phase extraction (SPE) column** is an effective clean-up technique. The cited method uses a mobile phase of **ethyl acetate and n-hexane (30:70, v/v)** to elute **cyazofamid**, effectively removing interfering compounds from the sample before HPLC analysis [3].

Q2: My cyazofamid recovery is low. What could be the issue? A2: Low recovery can stem from several points in the workflow:

- **Incomplete Extraction:** Ensure sufficient maceration and vortexing during the acetone extraction step.
- **Loss During Partitioning:** Check that the dichloromethane partition is performed thoroughly. Using a separatory funnel and shaking vigorously is key.
- **Improper Evaporation:** When concentrating, avoid high temperatures or evaporating to complete dryness, as this can lead to compound loss. **Cyazofamid** is noted as **heat-sensitive**, so always

follow the recommended storage temperature of 0-10°C and use gentle evaporation conditions like a mild nitrogen stream [1] [3].

Q3: Can I use LC-MS/MS for cyazofamid analysis? A3: Yes. The research method was successfully confirmed using LC-MS/MS [3]. Furthermore, the HPLC method on the Newcrom R1 column can be adapted for mass spectrometry by **replacing phosphoric acid with formic acid** in the mobile phase [5].

Key Troubleshooting and Safety Notes

- **Heat Sensitivity:** Always note that **cyazofamid** is **heat-sensitive**. Store standards and samples refrigerated and avoid excessive heat during concentration steps [1].
- **Solvent Compatibility:** When switching to LC-MS/MS, ensure all solvents and additives are MS-compatible (e.g., formic acid instead of phosphoric acid) [5].
- **Safety:** **Cyazofamid** is classified as harmful if swallowed, in contact with skin, or inhaled, and is **very toxic to aquatic life**. Always wear appropriate personal protective equipment (PPE) including gloves and lab coat, and work in a well-ventilated area [1].

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